

Technical Guide: Safety Data Sheet (SDS) Architecture for Indole-2-Carbohydrazide Derivatives

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Compound of Interest

Compound Name:	4,7-dimethoxy-1H-indole-2-carbohydrazide
CAS No.:	1134334-82-9
Cat. No.:	B3025290

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Executive Summary & Scope

Indole-2-carbohydrazide derivatives are a privileged scaffold in medicinal chemistry, currently investigated for potent anticancer (tubulin polymerization inhibition), antimicrobial, and anti-inflammatory properties.

Because these are often novel chemical entities (NCEs) lacking established commercial safety data, researchers cannot rely on off-the-shelf SDS documents. This guide provides a predictive safety framework and a master SDS architecture. It synthesizes established hazard data from the parent indole core and the reactive hydrazide moiety to generate a robust safety protocol for laboratory handling.

Molecular Hazard Profiling (The "Why")

To construct a valid SDS, we must deconstruct the molecule into its pharmacophores. The toxicity of indole-2-carbohydrazide derivatives is a sum of their parts and their metabolic

potential.

Pharmacophore	Hazard Contribution	Mechanism of Action
Indole Core	Irritant (Skin/Eye)	Intercalation, membrane interaction. Generally low acute toxicity but high lipophilicity facilitates dermal absorption.
Hydrazide Linker ()	Sensitizer / Mutagen	Metabolic hydrolysis can release hydrazine species. Hydrazides are known skin sensitizers (H317) and potential MAO inhibitors.
Substituents (R-Groups)	Variable Toxicity	Halogens (Cl, Br) increase lipophilicity and bio-accumulation. Nitro groups () increase mutagenic potential.

Critical Insight: The primary safety risk during synthesis and initial handling is residual hydrazine hydrate, a potent carcinogen and hepatotoxin used to generate the hydrazide.

Master SDS Template: Indole-2-Carbohydrazide Derivatives

Use this data structure to populate your Laboratory Information Management System (LIMS) or local safety records.

Section 1: Identification

- Chemical Name: Indole-2-carbohydrazide (and substituted derivatives).[1][2][3][4]
- Common Synonyms: 1H-Indole-2-carboxylic acid hydrazide; 2-Indolyl carbohydrazide.

- Recommended Use: Laboratory chemicals, synthesis of substances, R&D (Anticancer screening).

Section 2: Hazard Identification (GHS Classification)

Rationale: Based on structural analogy to isoniazid and carbohydrazide.

Hazard Class	Category	Hazard Statement Code	Statement
Acute Tox. (Oral)	4	H302	Harmful if swallowed. [5][6][7]
Skin Irrit.	2	H315	Causes skin irritation. [5][6][8][9][10][11]
Eye Irrit.	2A	H319	Causes serious eye irritation.[6][9][10][11]
Skin Sens.	1	H317	May cause an allergic skin reaction.[5][6][7][11][12]
Aquatic Acute	1	H400	Very toxic to aquatic life.
Aquatic Chronic	1	H410	Very toxic to aquatic life with long-lasting effects.

Signal Word:WARNING

Section 3: Composition / Information on Ingredients

- Purity: >95% (HPLC).
- Impurity Alert: Must certify <0.1% free Hydrazine Hydrate (CAS 7803-57-8).
 - Note: If free hydrazine is detected >0.1%, the classification escalates to Carcinogen 1B (H350).

Experimental Protocols: Synthesis & Safety

Validation

The following workflow integrates safety controls directly into the synthesis method. This is a self-validating protocol: you cannot proceed to the next step without confirming the hazard is neutralized.

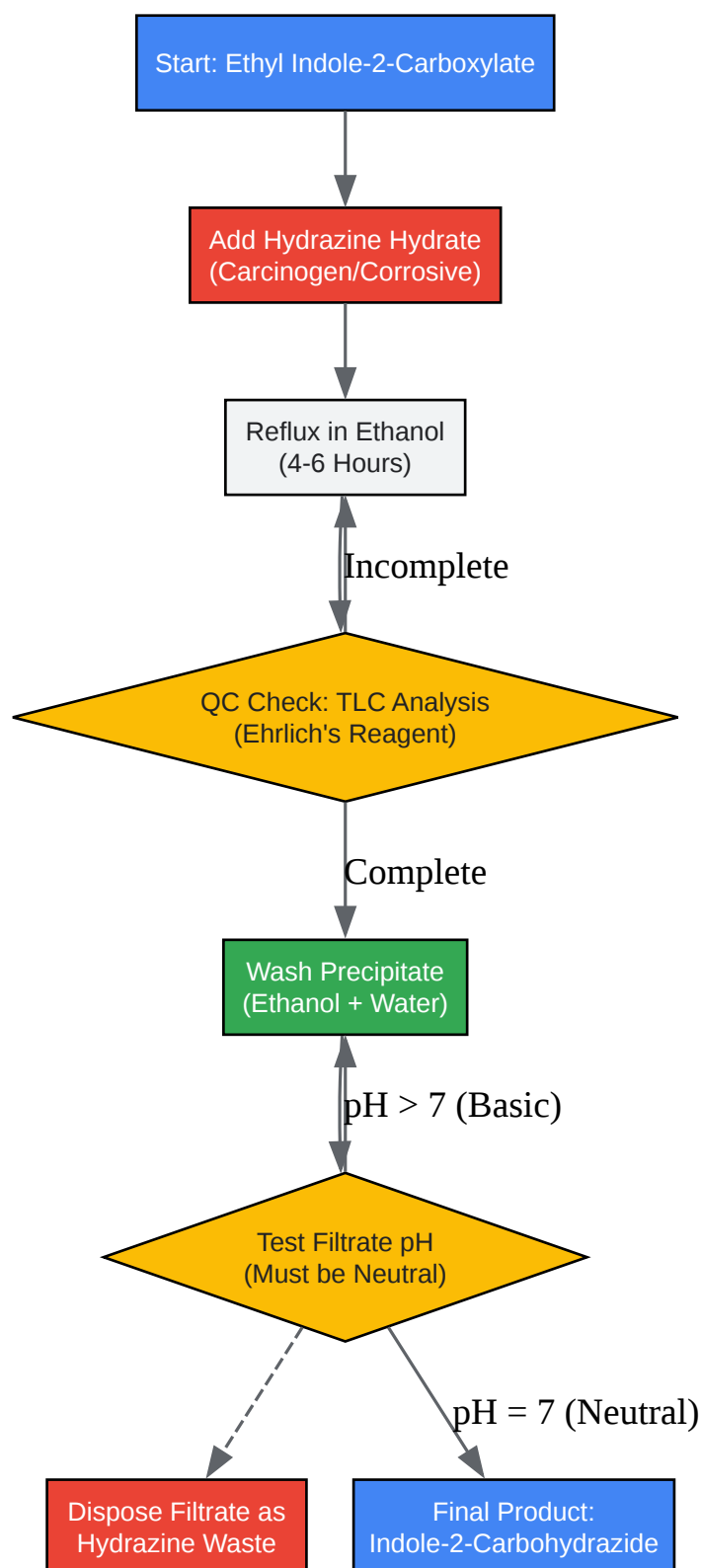
Protocol: Hydrazinolysis of Ethyl Indole-2-Carboxylate[1][2][4][13]

- Dissolution: Dissolve ethyl indole-2-carboxylate (1.0 eq) in absolute ethanol (10 mL/g).
- Reagent Addition (Hazard Point): Add Hydrazine Hydrate (5.0 eq) dropwise.
 - Control: Perform in a fume hood. Use butyl rubber gloves (nitrile is permeable to hydrazine).
- Reflux: Heat to reflux for 4–6 hours.
- Validation Step (The "Senior Scientist" Check):
 - Before cooling, take a 10 μ L aliquot.
 - Perform TLC (System: CHCl₃:MeOH 9:1).
 - Spray with p-Dimethylaminobenzaldehyde (Ehrlich's Reagent).
 - Result: Product turns purple/pink. Free hydrazine turns yellow.
 - Action: If starting material remains, do NOT add more hydrazine without calculating the excess.
- Workup & Quenching:
 - Cool to room temperature. The product usually precipitates.
 - Filter the solid.

- Wash Step: Wash the cake with cold ethanol (2x) and then copious water.
- Self-Validation: Test the filtrate washings with pH paper. If basic ($\text{pH} > 8$), hydrazine is still present. Continue washing until neutral.

Visualization: Synthesis Safety Logic

The following diagram maps the synthesis flow against critical safety decision points.



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Caption: Figure 1. Synthesis workflow with integrated safety checkpoints (TLC and pH monitoring) to ensure removal of hydrazine residues.

Toxicological Predictions & First Aid

Because specific LD50 data may not exist for your specific derivative, rely on these class-based predictions.

Acute Toxicity Profile^[5]^[7]^[11]

- Oral: Likely

mg/kg (Rat). Based on isoniazid (mg/kg) and indole (mg/kg), but derivatives are often more potent.
- Mechanism: Hydrazides can deplete Vitamin B6 (pyridoxine), leading to seizures.
- Antidote Strategy: In case of massive ingestion/exposure, Pyridoxine (Vitamin B6) is the standard clinical countermeasure for hydrazide poisoning.

First Aid Measures

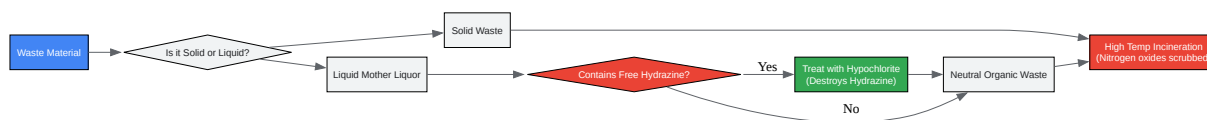
- Inhalation: Remove to fresh air. If wheezing occurs (sensitization), seek medical attention immediately.
- Skin Contact: Wash with soap and water for 15 minutes.^[8]^[13] Do not use organic solvents (ethanol/DMSO) to clean skin, as they enhance absorption of the lipophilic indole.
- Eye Contact: Flush for 15 minutes. Indole derivatives can crystallize on the cornea; mechanical damage is possible.

Environmental Logic & Disposal

Indole derivatives are highly lipophilic (

) and toxic to aquatic life (tubulin inhibition affects algae and protozoa).

Disposal Decision Tree



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Caption: Figure 2. Waste disposal decision logic focusing on the neutralization of hydrazine residues before final incineration.

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